

An In-Depth Technical Guide to (Rac)-CP-601927 Hydrochloride

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Compound of Interest

Compound Name: (Rac)-CP-601927 hydrochloride

Cat. No.: B1669543

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(Rac)-CP-601927 hydrochloride, with the CAS number 230615-01-7, is the racemic mixture of CP-601927, a potent and selective partial agonist of the $\alpha 4\beta 2$ nicotinic acetylcholine receptor (nAChR).[1] This compound has garnered interest in the scientific community for its potential therapeutic applications, particularly in the realm of neuroscience. Its activity at the $\alpha 4\beta 2$ nAChR, the most abundant nicotinic receptor subtype in the brain, suggests its involvement in modulating various cognitive and affective processes. Research indicates that CP-601927 exhibits antidepressant-like properties, making it a valuable tool for investigating the role of the cholinergic system in mood disorders.[1] This guide provides a comprehensive overview of the technical data and experimental methodologies associated with **(Rac)-CP-601927 hydrochloride** to support ongoing and future research endeavors.

Chemical and Physical Properties

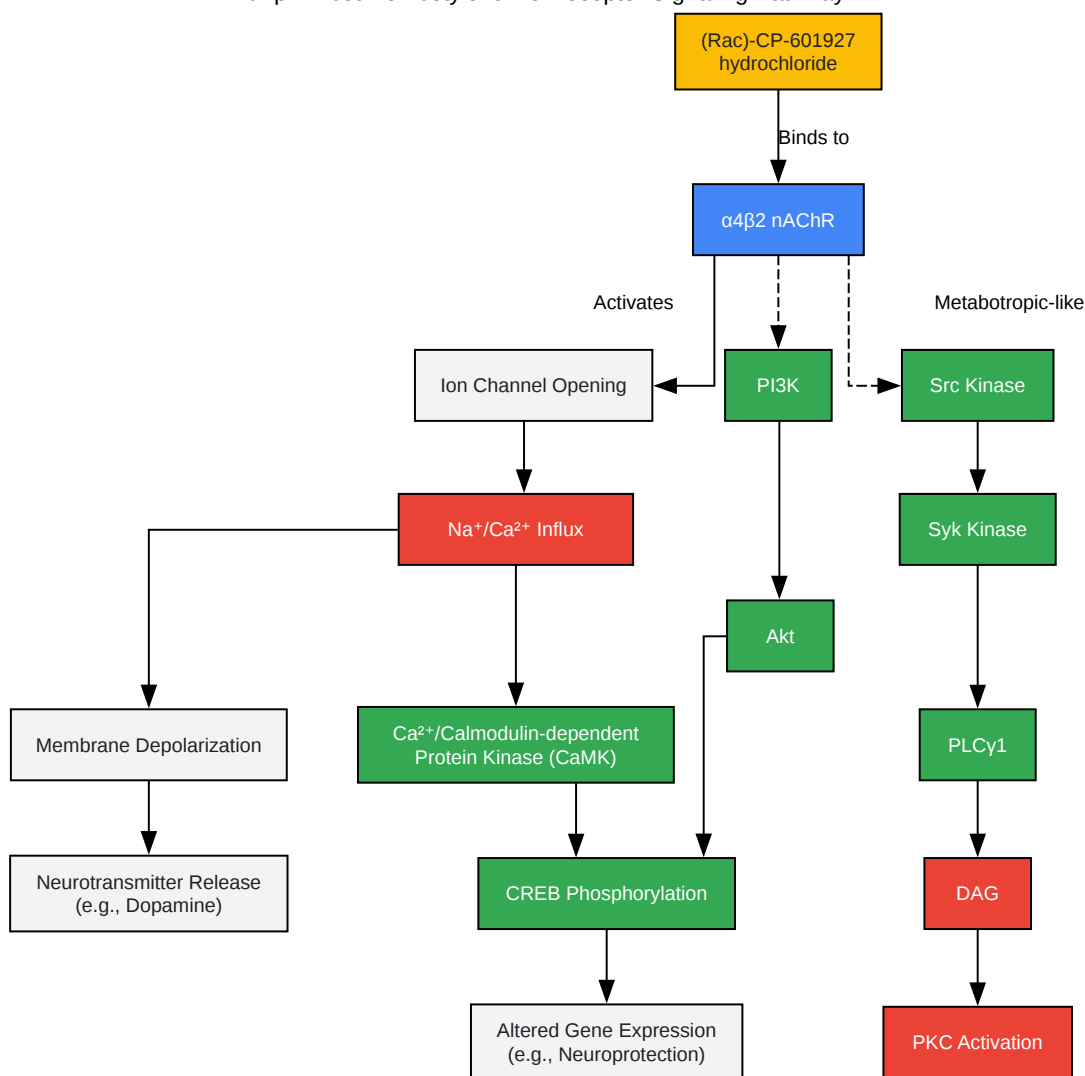
A summary of the key chemical and physical properties of **(Rac)-CP-601927 hydrochloride** is presented in the table below.

Property	Value
CAS Number	230615-01-7
Molecular Formula	C ₁₂ H ₁₃ ClF ₃ N
Molecular Weight	263.69 g/mol
Appearance	Solid
Storage Conditions	Powder: -20°C for 2 years. In DMSO: -80°C for 6 months, 4°C for 2 weeks.

Mechanism of Action and Signaling Pathway

(Rac)-CP-601927 hydrochloride acts as a partial agonist at the $\alpha 4\beta 2$ nicotinic acetylcholine receptor. This receptor is a ligand-gated ion channel that, upon activation, allows the influx of cations, primarily Na⁺ and Ca²⁺, leading to neuronal depolarization. The partial agonism of CP-601927 means that it binds to the receptor and elicits a response that is lower than that of a full agonist like acetylcholine. This property is crucial as it can modulate cholinergic signaling without causing excessive receptor activation and subsequent desensitization.

The signaling cascade initiated by the activation of $\alpha 4\beta 2$ nAChRs is multifaceted, involving both rapid ionotropic effects and slower, metabotropic-like signaling pathways. The influx of calcium ions is a critical event that triggers a cascade of downstream intracellular events.

$\alpha 4\beta 2$ Nicotinic Acetylcholine Receptor Signaling Pathway[Click to download full resolution via product page](#) $\alpha 4\beta 2$ nAChR Signaling Cascade

Preclinical Pharmacology

Receptor Binding Affinity

CP-601927 demonstrates high affinity for the $\alpha 4\beta 2$ nAChR subtype and lower affinity for the $\alpha 3\beta 4$ subtype.

Receptor Subtype	K _i (nM)
$\alpha 4\beta 2$ nAChR	1.2 ^[1]
$\alpha 3\beta 4$ nAChR	102 ^[1]

In Vivo Studies: Antidepressant-Like Effects

Studies in murine models have shown that CP-601927 induces significant antidepressant-like effects. The following table summarizes the dosing used in these behavioral pharmacology studies.

Animal Model	Dosing (mg/kg, i.p.)	Behavioral Test
Mice	0.25, 0.75, 1.0, 1.5	Forced Swim Test
Mice	0.25, 0.5, 0.75, 1.0, 1.5	Tail Suspension Test

Toxicology

A toxicity study in juvenile Sprague-Dawley rats was conducted to assess the effects of CP-601927.

Animal Model	Dosing (mg/kg, oral gavage)	Duration	Key Findings
Juvenile Rats	0.3, 1, 3	Postnatal Day 7-70	Transient reductions in body weight at 3 mg/kg. Decreased motor activity in females at the highest dose. No effects on learning, memory, sexual maturation, or reproductive capacity.

Experimental Protocols

In Vivo Formulation and Administration

For in vivo experiments, **(Rac)-CP-601927 hydrochloride** can be formulated using various protocols to ensure solubility and bioavailability.

Protocol 1: DMSO/PEG300/Tween-80/Saline Formulation

- Prepare a stock solution of **(Rac)-CP-601927 hydrochloride** in DMSO.
- Sequentially add PEG300, Tween-80, and saline to the DMSO stock solution with thorough mixing after each addition.
- The final solvent composition should be 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.
- This method yields a clear solution with a solubility of at least 2.5 mg/mL.[\[2\]](#)

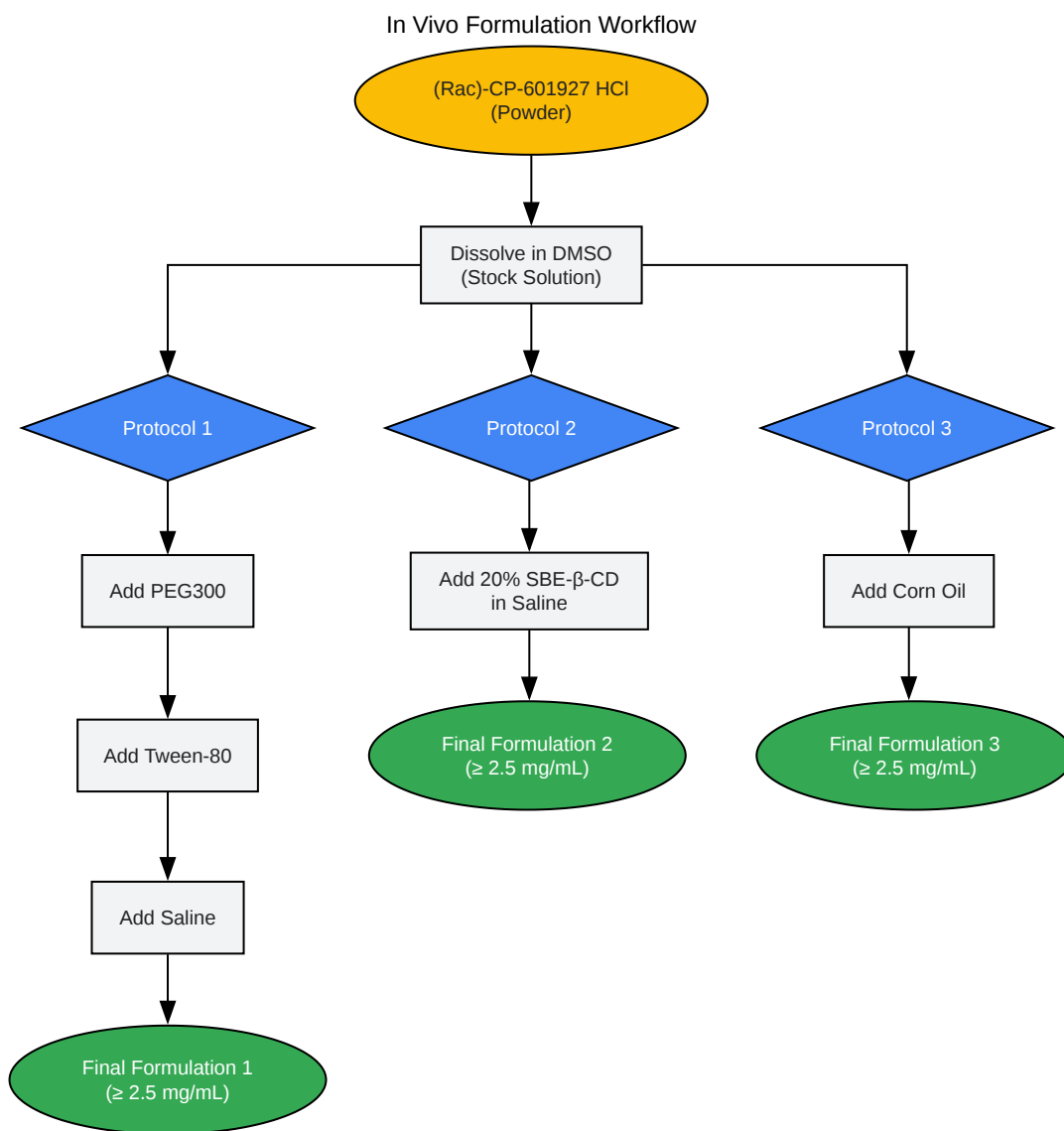
Protocol 2: DMSO/SBE-β-CD/Saline Formulation

- Prepare a stock solution of **(Rac)-CP-601927 hydrochloride** in DMSO.
- Prepare a 20% solution of SBE-β-CD in saline.

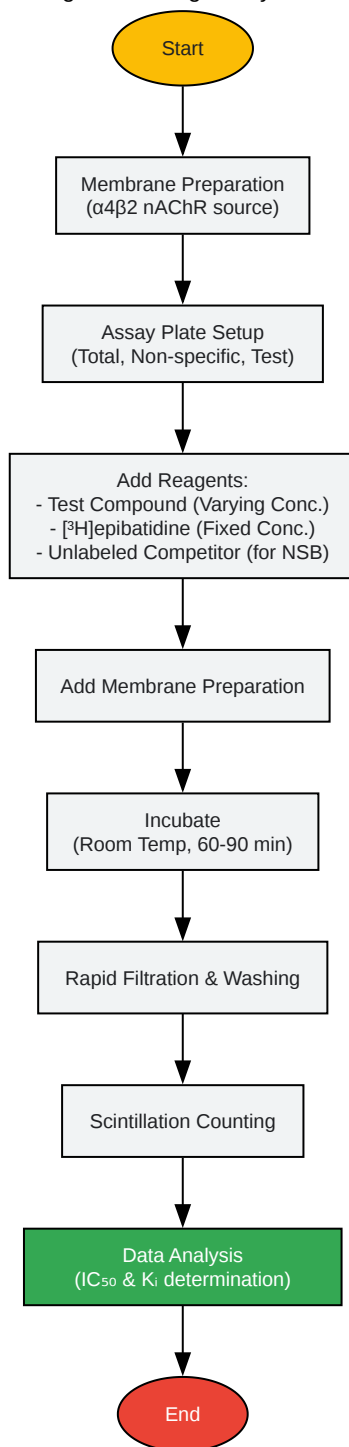
- Add the SBE- β -CD solution to the DMSO stock solution.
- The final solvent composition should be 10% DMSO and 90% (20% SBE- β -CD in Saline).
- This method yields a clear solution with a solubility of at least 2.5 mg/mL.[\[2\]](#)

Protocol 3: DMSO/Corn Oil Formulation

- Prepare a stock solution of **(Rac)-CP-601927 hydrochloride** in DMSO.
- Add corn oil to the DMSO stock solution.
- The final solvent composition should be 10% DMSO and 90% corn oil.
- This method yields a clear solution with a solubility of at least 2.5 mg/mL.[\[2\]](#)



Radioligand Binding Assay Workflow

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